

Application of Red Fluorescent Dyes in Flow Cytometry: A Detailed Guide

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Compound of Interest

Compound Name:	Vital red
CAS No.:	574-65-2
Cat. No.:	B1204678

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Introduction

Red fluorescent dyes are indispensable tools in the field of flow cytometry, a powerful technique for single-cell analysis. Their emission in the longer wavelength region of the visible spectrum minimizes interference from cellular autofluorescence, which is typically more prominent in the blue and green spectral regions. This characteristic leads to an improved signal-to-noise ratio and enhanced sensitivity, particularly for detecting low-abundance targets. Furthermore, the availability of a wide array of red fluorescent dyes with distinct spectral properties has been instrumental in advancing multicolor flow cytometry, enabling the simultaneous analysis of multiple cellular parameters. This allows for a deeper and more comprehensive understanding of complex biological systems, crucial for immunology, oncology, and drug discovery research.

Advantages of Red Fluorescent Dyes in Flow Cytometry:

- **Reduced Autofluorescence:** Cells naturally exhibit fluorescence, which can obscure the signal from fluorescent probes. This autofluorescence is significantly lower in the red and far-red regions of the spectrum, leading to cleaner data and better resolution of dimly stained populations.
- **Multiplexing Capabilities:** The broad selection of red dyes with varying excitation and emission spectra allows for their effective combination with other fluorochromes in multicolor panels, maximizing the information obtained from a single sample.^{[1][2][3]}
- **Photostability:** Many modern red fluorescent dyes have been engineered for enhanced photostability, ensuring consistent signal intensity during prolonged exposure to laser excitation, which is critical for cell sorting applications.^{[4][5][6]}
- **Diverse Applications:** Red fluorescent dyes are versatile and can be conjugated to a wide range of molecules, including antibodies for immunophenotyping, proteins for tracking, and nucleic acid stains for cell cycle and viability analysis.^{[4][7]}

Common Red Fluorescent Dyes for Flow Cytometry

The selection of an appropriate red fluorescent dye is critical for the success of a flow cytometry experiment and depends on the specific application, the instrument's laser and filter configuration, and the other fluorochromes in the panel. Below is a table summarizing the key properties of some commonly used red fluorescent dyes.



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To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Experimental Protocol: Immunophenotyping of T-Cell Subsets Using a Red Fluorescent Dye-Conjugated Antibody

This protocol outlines a general procedure for staining human peripheral blood mononuclear cells (PBMCs) to identify CD4⁺ and CD8⁺ T-cell subsets using an APC-conjugated anti-CD4 antibody and a PE-conjugated anti-CD8 antibody.

Materials:

- Isolated human PBMCs
- Phosphate-buffered saline (PBS)
- Fetal Bovine Serum (FBS)
- Staining Buffer (PBS with 2% FBS)
- APC-conjugated anti-human CD4 antibody
- PE-conjugated anti-human CD8 antibody
- Flow cytometry tubes
- Centrifuge
- Flow cytometer

Procedure:

- Cell Preparation:
 - Start with a single-cell suspension of human PBMCs.
 - Count the cells and adjust the concentration to 1×10^7 cells/mL in cold Staining Buffer.
- Antibody Staining:

- Aliquot 100 μL of the cell suspension (1×10^6 cells) into a flow cytometry tube.
- Add the predetermined optimal concentration of the APC-conjugated anti-human CD4 antibody and the PE-conjugated anti-human CD8 antibody to the cells.
- Vortex gently and incubate for 20-30 minutes at 4°C in the dark.
- Washing:
 - Add 2 mL of cold Staining Buffer to the tube.
 - Centrifuge at $300 \times g$ for 5 minutes at 4°C .
 - Carefully decant the supernatant.
- Resuspension:
 - Resuspend the cell pellet in 500 μL of Staining Buffer.
- Data Acquisition:
 - Acquire the samples on a flow cytometer equipped with the appropriate lasers and filters for APC (e.g., 633 nm laser and a 660/20 nm bandpass filter) and PE (e.g., 488 nm or 561 nm laser and a 575/26 nm bandpass filter).
 - Collect a sufficient number of events for statistical analysis.
- Data Analysis:
 - Gate on the lymphocyte population based on forward and side scatter properties.
 - Create a dot plot of APC fluorescence (CD4) versus PE fluorescence (CD8) to identify and quantify CD4+ and CD8+ T-cell populations.

Visualizing Experimental Workflows and Signaling Pathways

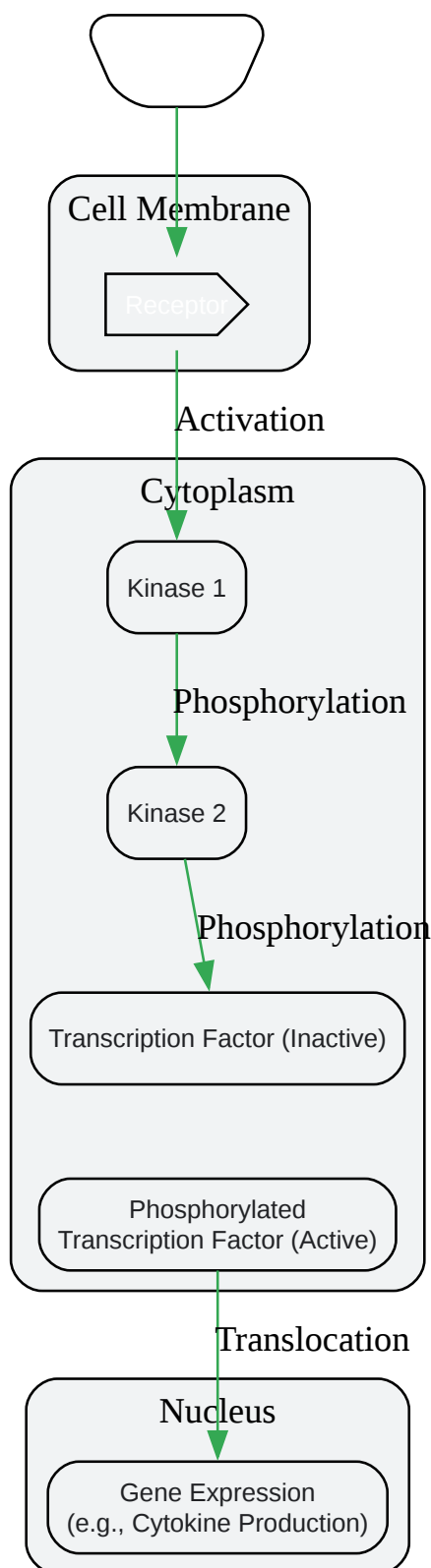
Diagrams are essential for visualizing complex processes. Below are examples of a typical experimental workflow for immunophenotyping and a simplified signaling pathway that can be analyzed using red fluorescent dyes in flow cytometry, generated using the DOT language.



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References

- [1. biocompare.com \[biocompare.com\]](https://biocompare.com)
- [2. What is Multicolor Flow Cytometry | Cell Sorting Techniques \[bdbiosciences.com\]](https://bdbiosciences.com)
- [3. マルチカラーフローサイトメトリー | フローサイトメトリーパネル構築のヒント \[sigmaaldrich.com\]](https://sigmaaldrich.com)
- [4. labinsights.nl \[labinsights.nl\]](https://labinsights.nl)
- [5. bocsci.com \[bocsci.com\]](https://bocsci.com)
- [6. Flow Cytometry Fluorophores and Dyes | Proteintech Group \[ptglab.com\]](https://ptglab.com)
- [7. The Ultimate Guide to Fluorescent Dye | AxisPharm \[axispharm.com\]](https://axispharm.com)
- [8. bio-rad-antibodies.com \[bio-rad-antibodies.com\]](https://bio-rad-antibodies.com)
- [9. Buyer's Guide: Fluorophores for Flow Cytometry | Labcompare.com \[labcompare.com\]](https://labcompare.com)
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